

3-Buten-1-ol molecular weight and formula

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Compound of Interest

Compound Name: 3-Buten-1-ol

Cat. No.: B139374

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An In-depth Technical Guide to 3-Buten-1-ol: Molecular Weight and Formula

This guide provides essential information regarding the molecular formula and weight of **3-Buten-1-ol**, a key unsaturated alcohol. The data is presented for researchers, scientists, and drug development professionals who require accurate chemical and physical properties for their work.

Core Chemical Identifiers and Properties

3-Buten-1-ol, also known as allylcarbinol, is an organic compound with a terminal double bond and a primary alcohol functional group. Its chemical structure and properties make it a versatile intermediate in various chemical syntheses.

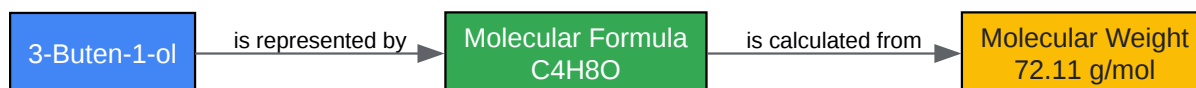
Data Presentation

The fundamental molecular properties of **3-Buten-1-ol** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Source
Molecular Formula	C4H8O	[1][2][3][4]
Molecular Weight	72.11 g/mol	[3][4][5]
Linear Formula	CH2=CHCH2CH2OH	[4][5]
CAS Number	627-27-0	[1][5]

Logical Relationship of Core Properties

The relationship between the common name, molecular formula, and molecular weight is a fundamental concept in chemistry. The molecular formula is derived from the compound's structure, and the molecular weight is calculated from this formula using the atomic weights of the constituent elements.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. 3-Buten-1-ol [webbook.nist.gov]
- 2. 3-Buten-1-ol | lookchem [lookchem.com]
- 3. 3-Buten-1-ol | C4H8O | CID 69389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Buten-1-ol (CAS 627-27-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. 3-ブテン-1-オール 96% | Sigma-Aldrich [sigmaaldrich.com]
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